Synthesis Pathway and Process Optimization of N-Ethyl-2-(4-formylphenyl)acetamide

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Compound of Interest

Compound Name:	*N-Ethyl-2-(4-formylphenyl)acetamide*
Cat. No.:	*B14114433*

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Executive Summary & Strategic Rationale

N-Ethyl-2-(4-formylphenyl)acetamide (CAS: 2477812-42-1) is a highly specialized amide derivative and a critical advanced intermediate in the synthesis of Elacestrant, an oral selective estrogen receptor degrader (SERD) approved for ER+/HER2- advanced breast cancer [1].

Historically, the synthesis of this intermediate presented significant challenges due to the high reactivity of the formyl group, which is prone to unwanted side reactions (e.g., imine formation) during amidation. To circumvent this, modern industrial pathways utilize a highly controlled, five-step bottom-up synthesis starting from inexpensive p-tolylacetic acid[2]. By maintaining the benzylic carbon at the alcohol oxidation state until the final step, this self-validating protocol ensures high atom economy, avoids expensive peptide coupling reagents, and maximizes overall yield [3].

Mechanistic Pathway & Workflow Visualization

The synthetic route relies on a sequence of benzylic halogenation, hydrolysis, esterification, aminolysis, and a final selective oxidation.

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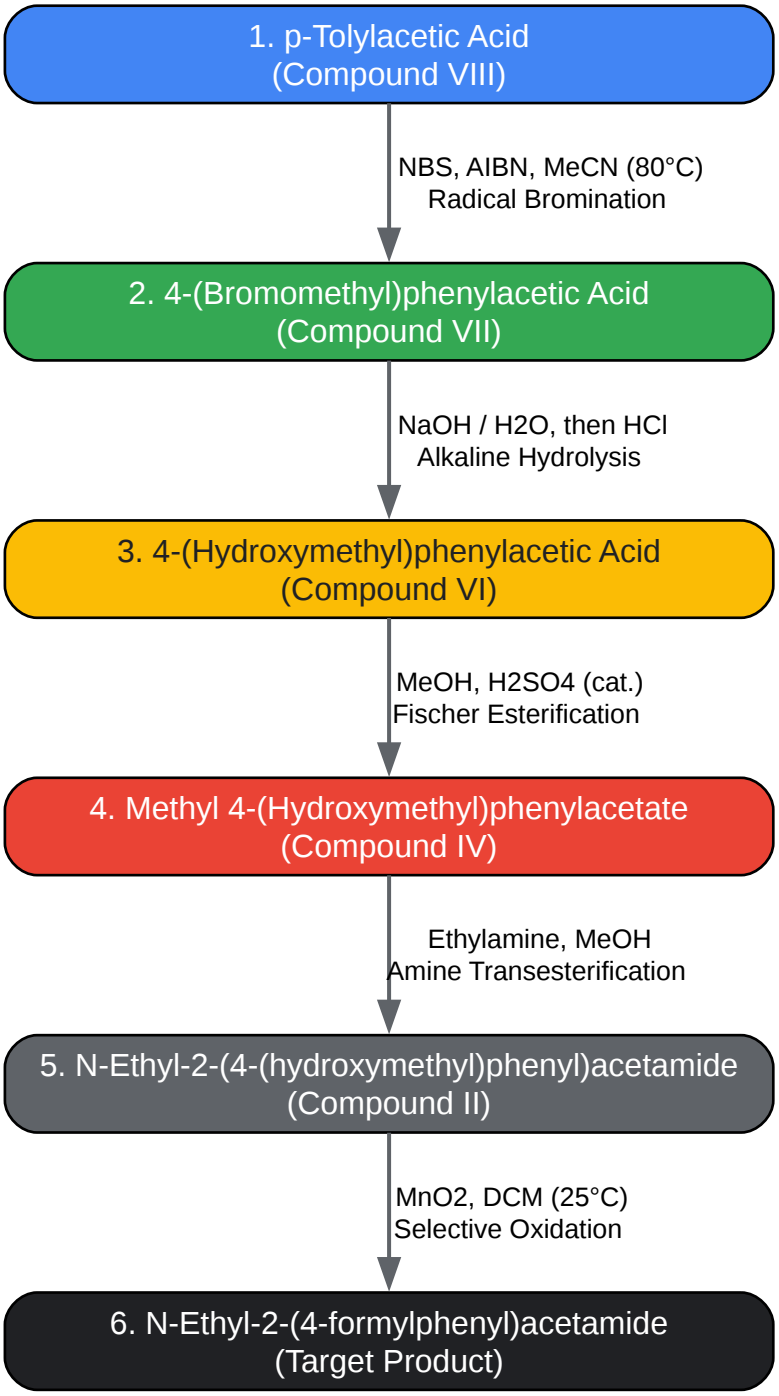

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Fig 1. Five-step synthetic workflow for **N-Ethyl-2-(4-formylphenyl)acetamide**.

Step-by-Step Experimental Methodologies

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As a Senior Application Scientist, it is critical to implement In-Process Controls (IPCs) to make the protocol a self-validating system. Do not proceed to the next step unless the IPC criteria are met.

Step 1: Benzylic Bromination (Wohl-Ziegler Reaction)

- Causality: N-Bromosuccinimide (NBS) combined with a radical initiator (AIBN) provides exquisite regioselectivity for the benzylic methyl group over the aromatic ring.
- Protocol:
  - Charge a reactor with p-tolylacetic acid (100 g, 0.67 mol) and 700 mL of anhydrous acetonitrile.
  - Add NBS (132 g, 0.74 mol) and AIBN (109 mg, 0.67 mmol) under nitrogen atmosphere.
  - Gradually heat the mixture to 80°C and maintain for 0.5 hours.
  - IPC: Monitor via TLC (Petroleum Ether:Ethyl Acetate = 5:1). The reaction is complete when the starting material spot is consumed.
  - Cool the reaction to 0–5°C and filter. Wash the filter cake sequentially with 100 mL PE:EA (1:1), 150 mL saturated aqueous sodium bisulfite, 100 mL PE, and 100 mL deionized water.
  - Dry under vacuum to yield 4-(bromomethyl)phenylacetic acid as a white solid.

Step 2: Hydrolysis to Primary Alcohol

- Causality: Converting the bromide to a hydroxyl group prevents unwanted amine alkylation during the subsequent amidation step.
- Protocol:
  - Suspend the Step 1 product in 2.0 M aqueous NaOH (500 mL).
  - Heat to reflux (approx. 100°C) for 2 hours.

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- IPC: Monitor by HPLC. Disappearance of the brominated peak indicates complete hydrolysis.
- Cool to 5°C and slowly acidify with 2.0 M HCl to pH 2.
- Filter the resulting precipitate, wash with cold water, and dry to afford 4-(hydroxymethyl)phenylacetic acid.

Step 3: Fischer Esterification

- Causality: Direct amidation of a free carboxylic acid requires expensive coupling agents (e.g., EDC/HOBt). Converting the acid to a methyl ester allows for a highly cost-effective, spontaneous aminolysis later.
- Protocol:
  - Dissolve the Step 2 product in methanol (600 mL) and add concentrated H_2SO_4 (5 mL) as a catalyst.
  - Reflux at 65°C for 4 hours.
  - IPC: TLC (PE:EA = 3:1) to confirm esterification.
  - Concentrate the solvent under reduced pressure, neutralize with saturated $NaHCO_3$, and extract with ethyl acetate. Dry the organic layer over anhydrous Na_2SO_4 and evaporate to yield methyl 4-(hydroxymethyl)phenylacetate.

Step 4: Amine Transesterification (Aminolysis)

- Causality: Ethylamine acts as both the nucleophile and the base. The primary alcohol remains unreactive under these conditions, serving as a perfect intrinsic protecting group for the future aldehyde.
- Protocol:
  - Dissolve the Step 3 ester in methanol (400 mL).
  - Add a 70% aqueous solution of ethylamine (3.0 equivalents).

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- Stir at 25–30°C for 6–8 hours.
- IPC: LC-MS to confirm the formation of the amide mass $[M+H]^+$.
- Concentrate under vacuum to remove excess ethylamine and methanol, yielding N-ethyl-2-(4-(hydroxymethyl)phenyl)acetamide.

Step 5: Selective Oxidation

- Causality: Activated manganese dioxide (MnO_2) is chosen for its mildness and high selectivity, oxidizing the benzylic alcohol to an aldehyde without over-oxidizing it to a carboxylic acid.
- Protocol:
  - Dissolve the Step 4 amide in anhydrous dichloromethane (DCM) (500 mL).
  - Add activated MnO_2 (10 equivalents by weight).
  - Stir vigorously at room temperature (25°C) for 12 hours.
  - IPC: TLC (DCM:MeOH = 10:1) to ensure the alcohol is fully consumed.
  - Filter the suspension through a pad of Celite to remove manganese salts.
  - Evaporate the filtrate to dryness to yield the target **N-ethyl-2-(4-formylphenyl)acetamide**.
  - Validation: Confirm structure via Mass Spectrometry (Expected MW: 191.23, $[M+H]^+$ = 192.1) and ^{1}H-NMR (characteristic aldehyde proton singlet near 10.0 ppm) [3].

Quantitative Process Parameters

The following table summarizes the stoichiometric equivalents, reaction conditions, and expected industrial yields for the optimized pathway, providing a benchmark for scale-up operations.

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Step	Transformation	Primary Reagents	Temp (°C)	Time (h)	Expected Yield (%)
1	Benzylic Bromination	NBS (1.1 eq), AIBN (0.001 eq)	80	0.5	85 - 88
2	Hydrolysis	NaOH (aq, excess)	100	2.0	90 - 94
3	Esterification	MeOH (solvent), H_2SO_4 (cat.)	65	4.0	95 - 98
4	Aminolysis	Ethylamine (3.0 eq)	25 - 30	6.0	88 - 92
5	Selective Oxidation	Activated MnO_2 (10.0 eq)	25	12.0	80 - 85

Note: Overall theoretical yield across all five steps ranges from 53% to 64%, representing a highly efficient route for advanced pharmaceutical intermediates.

References

- U.S. Food and Drug Administration (FDA). "FDA Approves Elacestrant for ER-Positive, HER2-Negative, ESR1-Mutated Advanced or Metastatic Breast Cancer." FDA.gov. URL: [Link]
- Sichuan InnoDab Pharmaceutical Technology Co., Ltd. "Preparation method of **N-ethyl-2-(4-formylphenyl)acetamide**." Patent CN117049977A, Google Patents.

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